

Proper Disposal of Dimethyl Phenylpropanol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Dimethyl Phenylpropanol*

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **dimethyl phenylpropanol** (CAS No. 13351-61-6), a common fragrance ingredient and chemical intermediate. Adherence to these procedures is critical for ensuring laboratory safety, environmental protection, and regulatory compliance. This guide is intended for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Protocols

Before beginning any disposal-related activities, it is imperative to consult the Safety Data Sheet (SDS) for **dimethyl phenylpropanol**. Treat this substance as hazardous waste.

Personal Protective Equipment (PPE):

- Gloves: Wear chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Use safety glasses or goggles.
- Lab Coat: A standard lab coat is required to protect from spills.

In Case of a Spill: Absorb the spill with an inert, non-combustible absorbent material (e.g., vermiculite, sand). Place the contaminated material in a sealed, properly labeled container for disposal. Ensure the area is well-ventilated.

Summary of Key Data

The following table summarizes essential data for **dimethyl phenylpropanol** to inform safe handling and disposal decisions.

Property	Value	Significance for Disposal
Flash Point	>93 °C (200 °F)[1]	Does not meet the EPA's characteristic of ignitability (D001) which is a flash point below 60°C.[2][3][4]
Aquatic Toxicity	Fish LC50: 34.33 mg/L[1]	Classified as harmful to aquatic life with long-lasting effects.[1] Must not be disposed of down the drain.
Regulatory Status	Not a listed CERCLA hazardous substance; Not subject to SARA Title III Section 302 or 313 reporting. [5]	No specific Reportable Quantity (RQ) is assigned under CERCLA.[5] However, if it exhibits hazardous characteristics, it is still regulated as hazardous waste.
Physical State	Solid or liquid	May need to be handled as a liquid if warmed above its melting point.
Solubility in Water	1.49 g/L at 20°C	Low solubility reinforces that it should not be drain-disposed.

Step-by-Step Disposal Procedure

The proper disposal of **dimethyl phenylpropanol** requires treating it as a hazardous waste. The following procedure is a general guideline; always consult with your institution's Environmental Health and Safety (EHS) office for specific requirements.

1. Waste Identification and Classification:

- Based on its aquatic toxicity, **dimethyl phenylpropanol** waste should be considered hazardous.

- While its flashpoint is above the threshold for an ignitable waste (D001), it is still prudent to manage it as a chemical waste due to its environmental hazards.

2. Segregation and Collection:

- Collect waste **dimethyl phenylpropanol** in a dedicated, compatible, and clearly labeled container. A glass or polyethylene container with a secure screw cap is recommended.
- The container must be labeled with the words "Hazardous Waste," the full chemical name ("Dimethyl Phenylpropanol"), and the accumulation start date.
- Do not mix with other waste streams unless explicitly permitted by your EHS office. In particular, keep it separate from halogenated solvents, as their disposal is often more costly.

3. Storage in a Satellite Accumulation Area (SAA):

- Store the sealed waste container in a designated SAA.
- The SAA should be at or near the point of generation and under the control of the laboratory personnel.
- Ensure the storage area is away from general lab traffic, heat sources, and incompatible materials.
- Secondary containment (e.g., a larger, chemically resistant tub or bin) is highly recommended to contain any potential leaks.

4. Arrange for Pickup and Disposal:

- Once the waste container is full, or before the allowable accumulation time limit is reached (consult your EHS for specific timeframes), arrange for a hazardous waste pickup through your institution's EHS department.
- You will likely need to complete a hazardous waste manifest. This is a legal document that tracks the waste from the generator to its final disposal site. The manifest will require information about the waste composition and quantity.

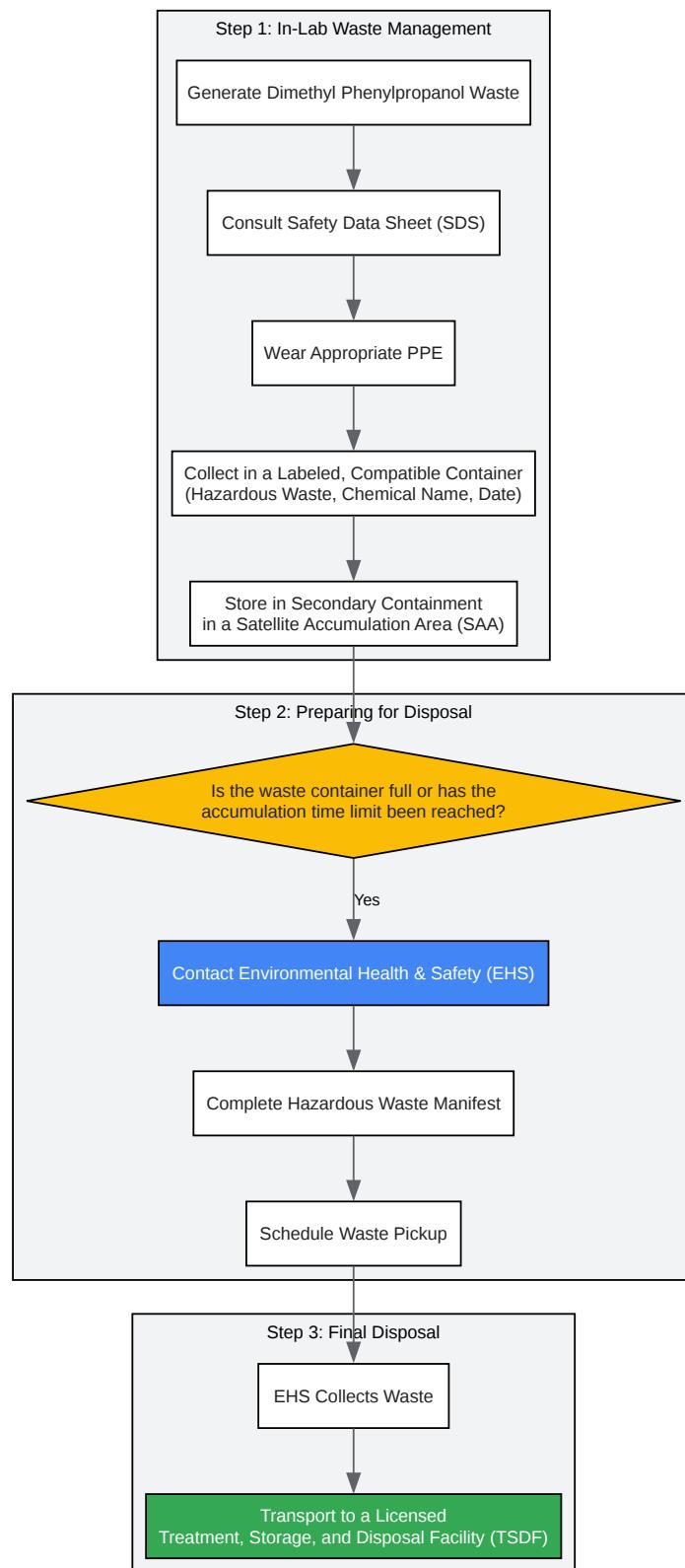
Experimental Protocols Cited

The quantitative data presented in this guide are based on standardized experimental protocols:

- Flash Point: Determined using a closed-cup method, such as the Pensky-Martens closed-cup tester (ASTM D93) or Setaflash closed-cup method.[2]
- Aquatic Toxicity (LC50): The median lethal concentration (LC50) for fish is determined through acute toxicity testing, typically over a 96-hour exposure period. This value represents the concentration of the chemical in water that is lethal to 50% of the test population.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **dimethyl phenylpropanol**.

[Click to download full resolution via product page](#)**Caption: Disposal workflow for dimethyl phenylpropanol.**

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **dimethyl phenylpropanol**, protecting both themselves and the environment.

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